

safety and handling guidelines for isobutyl hexanoate

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Compound of Interest

Compound Name: *Isobutyl hexanoate*

Cat. No.: *B089612*

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An In-depth Technical Guide to the Safety and Handling of **Isobutyl Hexanoate**

This guide provides comprehensive safety and handling information for **isobutyl hexanoate** (CAS No. 105-79-3), tailored for researchers, scientists, and drug development professionals. The following sections detail the substance's properties, associated hazards, and recommended safety protocols.

Chemical and Physical Properties

Isobutyl hexanoate, also known as isobutyl caproate, is a colorless liquid with a characteristic fruity odor, often described as resembling pineapple or apple.^[1] It is primarily used as a flavoring and fragrance agent.^{[2][3]} Its key physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of **Isobutyl Hexanoate**

Property	Value	Source(s)
CAS Number	105-79-3	[4]
EC Number	203-332-6	[4]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[4]
Molecular Weight	172.26 g/mol	[2][4]
Appearance	Colorless liquid	[4][5]
Boiling Point	348 - 350 °C (literature)	[4][6]
Melting Point	-64.3 °C (estimate)	[4]
Flash Point	76 °C (169 °F) - closed cup	[4][6]
Density	0.856 g/mL at 25 °C (literature)	[4][6]
Solubility	Insoluble in water; soluble in alcohol and oils.[1]	[1][7]
Vapor Pressure	0.3115 hPa @ 20°C (estimate)	[7]

Hazard Identification and Classification

Isobutyl hexanoate is classified as a combustible liquid that causes skin and serious eye irritation.[8][9]

Table 2: GHS Hazard Classification

Classification	Hazard Statement	GHS Pictogram	Signal Word
Flammable liquids (Category 4)	H227: Combustible liquid	None	Warning
Skin irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Eye irritation (Category 2A)	H319: Causes serious eye irritation	GHS07	Warning
Source:[6][8][9]			

Toxicological Information

Comprehensive toxicological data for **isobutyl hexanoate** is limited, with many safety data sheets reporting "no data available" for acute toxicity endpoints.[4][5][10] However, evaluations by the Research Institute for Fragrance Materials (RIFM) and the Joint FAO/WHO Expert Committee on Food Additives (JECFA) provide valuable insights.

- Acute Toxicity: Specific LD50 (oral, dermal) and LC50 (inhalation) values for **isobutyl hexanoate** are not readily available in public literature.[5] For the structurally similar compound, isoamyl hexanoate, the LD50 is reported as >5000 mg/kg for both oral (rat) and dermal (rabbit) routes.[11]
- Skin Corrosion/Irritation: Classified as a skin irritant.[8][9] One source notes a study in rabbits resulted in moderate skin irritation after 24 hours (Draize Test).[5]
- Serious Eye Damage/Irritation: Classified as causing serious eye irritation.[8][9]
- Genotoxicity: Data from a read-across analog, isobutyl acetate, indicates that **isobutyl hexanoate** is not expected to be genotoxic.[9][12] An assessment in the BlueScreen assay was negative for both cytotoxicity and genotoxicity.[9]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[5][8]

- Reproductive & Repeated Dose Toxicity: There is insufficient data on **isobutyl hexanoate**. However, its systemic exposure is below the Threshold of Toxicological Concern (TTC) for a Cramer Class I material, suggesting a low risk at current usage levels in fragrances.[\[9\]](#)[\[12\]](#)
- JECFA Evaluation: As a flavouring agent, JECFA concluded that there is "No safety concern at current levels of intake".[\[2\]](#)[\[6\]](#)

Table 3: Summary of Toxicological Endpoints

Endpoint	Result / Classification	Notes	Source(s)
Acute Oral Toxicity	No data available	LD50 > 5000 mg/kg for similar compound isoamyl hexanoate.	[5] [11]
Acute Dermal Toxicity	No data available	LD50 > 5000 mg/kg for similar compound isoamyl hexanoate.	[5] [11]
Acute Inhalation Toxicity	No data available	May cause respiratory tract irritation.	[5] [9]
Skin Irritation	Category 2; Causes skin irritation	Moderate irritation observed in rabbits.	[5] [8] [9]
Eye Irritation	Category 2A; Causes serious eye irritation	-	[8] [9]
Genotoxicity	Not expected to be genotoxic	Based on read-across data and BlueScreen assay.	[9] [12]
Carcinogenicity	Not classified as a carcinogen	-	[5] [8]

Experimental Protocols

The safety data for **isobutyl hexanoate** is determined using internationally recognized standard methodologies. While specific study reports for this compound are not always publicly

accessible, the following protocols describe the standard methods for evaluating the key hazards.

- **Flash Point Determination:** The flash point of 76 °C was determined using a closed-cup method.^[4] Standard protocols for this measurement include ASTM D6450 (Standard Test Method for Flash Point by Continuously Closed Cup Tester) and ASTM D3828 (Standard Test Methods for Flash Point by Small Scale Closed Cup Tester).^{[13][14]} In these methods, a sample is heated in a closed cup, and an ignition source is introduced into the vapor space at regular intervals to determine the lowest temperature at which the vapors ignite.^{[15][16]}
- **Acute Dermal Irritation/Corrosion (OECD Test Guideline 404):** This protocol provides a method for assessing skin irritation.^[17] A single dose (0.5 mL of liquid) of the test substance is applied to a small area of skin (approx. 6 cm²) on a test animal, typically an albino rabbit.^{[17][18]} The site is covered with a gauze patch for a 4-hour exposure period.^[17] The skin is then examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 60 minutes, 24, 48, and 72 hours) and scored.^[18] The reversibility of the lesions is observed for up to 14 days.^{[17][18]}
- **Acute Eye Irritation/Corrosion (OECD Test Guideline 405):** This guideline is used to assess the potential for a substance to cause eye irritation or corrosion. A single dose of the test substance is applied into the conjunctival sac of one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control.^[19] The eyes are examined at 1, 24, 48, and 72 hours after application, and lesions of the cornea, iris, and conjunctiva are scored to evaluate the degree of irritation.^{[3][19]} The protocol recommends the use of anesthetics and analgesics to minimize animal distress.^[20]

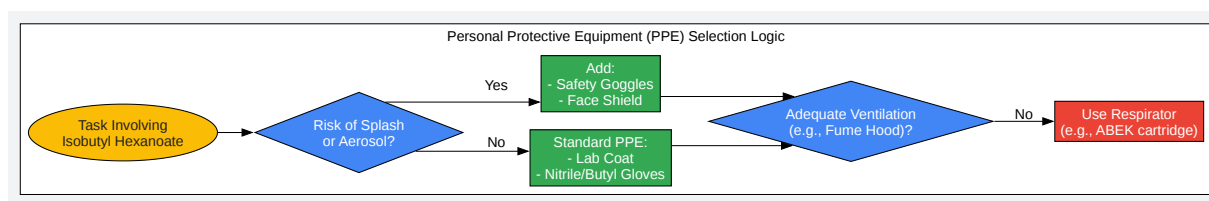
Safety and Handling

Exposure Controls and Personal Protective Equipment (PPE)

Handle in accordance with good industrial hygiene and safety practices.^[8] Ensure adequate ventilation.^{[8][9]}

- **Engineering Controls:** Work in a well-ventilated area. Use of a chemical fume hood is recommended for procedures that may generate vapors or mists.

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[4][8]
- Skin Protection: Handle with chemically resistant gloves (e.g., butyl-rubber).[4][8] Use proper glove removal technique to avoid skin contact. Wear impervious clothing, such as a lab coat, to protect skin.[8]
- Respiratory Protection: If engineering controls are insufficient or a risk assessment indicates a need, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[4][8]



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Caption: PPE selection workflow for handling **isobutyl hexanoate**.

Safe Handling and Storage

- Handling: Avoid contact with skin and eyes.[4] Avoid inhalation of vapor or mist.[4] Keep away from heat, sparks, open flames, and other ignition sources.[8] Take measures to prevent the buildup of electrostatic charge.[4]
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[4][8] The recommended storage temperature is 2-8°C.[4][6]

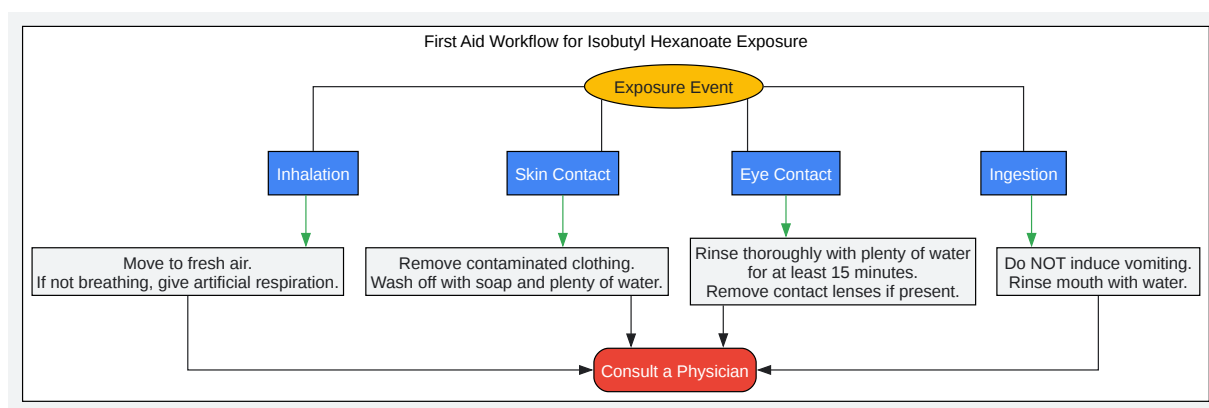
Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[4][8]
- Conditions to Avoid: Heat, flames, and sparks.[4][8]
- Incompatible Materials: Strong oxidizing agents, strong bases.[4][8]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides can form.[4][8]

Emergency Procedures

First Aid Measures

Always consult a physician after exposure or if symptoms persist. Show the Safety Data Sheet to the medical professional in attendance.[4][8]



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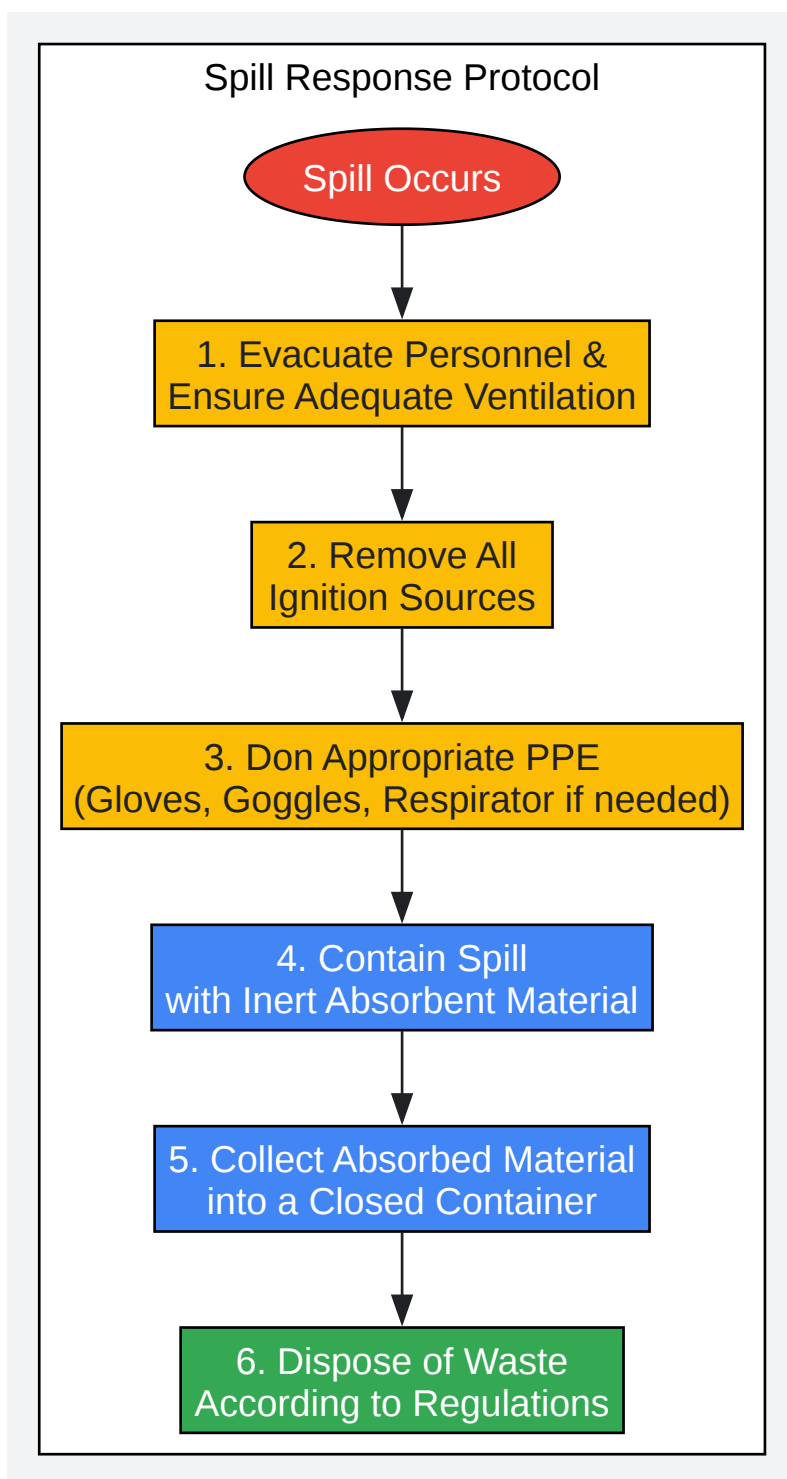
Caption: First aid measures for different routes of exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][8]
- Specific Hazards: Emits toxic fumes (carbon oxides) under fire conditions.[8]
- Advice for Firefighters: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[8][9] Use water spray to cool unopened containers.[8]

Accidental Release Measures (Spills)

- Personal Precautions: Use personal protective equipment.[8] Ensure adequate ventilation and remove all sources of ignition.[8] Avoid breathing vapors, mist, or gas.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Methods for Cleaning Up: Contain the spillage and then soak up with an inert absorbent material (e.g., sand, earth, vermiculite).[8] Collect and place in a suitable, closed container for disposal.[8]



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Caption: Step-by-step workflow for handling a chemical spill.

Disposal Considerations

Dispose of surplus and non-recyclable solutions via a licensed disposal company.[9]
Contaminated packaging should be disposed of as unused product.[9][11] Follow all federal, state, and local environmental regulations.

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